

# Natural occurrence and distribution of Thorium-230 in marine environments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thorium-230

Cat. No.: B1204741

[Get Quote](#)

## A Technical Guide to the Marine Geochemistry of Thorium-230

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the natural occurrence and distribution of **Thorium-230** ( $^{230}\text{Th}$ ) in marine environments. It provides a comprehensive overview of the geochemical processes that govern its behavior, detailed experimental protocols for its analysis, and a summary of its applications in oceanographic research. This guide is intended for researchers, scientists, and professionals in related fields who require a thorough understanding of this important radionuclide.

## Introduction to Thorium-230 in Marine Environments

**Thorium-230**, a naturally occurring radionuclide with a half-life of 75,584 years, is a key tracer in marine geochemistry and paleoceanography. It is an intermediate daughter product in the decay chain of Uranium-238 ( $^{238}\text{U}$ ). Unlike its soluble parent, Uranium-234 ( $^{234}\text{U}$ ),  $^{230}\text{Th}$  is highly particle-reactive and is rapidly scavenged from the water column by sinking particulate matter. This disequilibrium between  $^{234}\text{U}$  and  $^{230}\text{Th}$  forms the basis of its utility in quantifying processes such as particle cycling, scavenging rates, and sedimentation rates.[1][2][3] The constant production rate of  $^{230}\text{Th}$  from the decay of the well-mixed and conservative  $^{234}\text{U}$  in the ocean provides a known flux, against which the removal processes can be measured.[2]

# Geochemical Cycle of Thorium-230 in the Ocean

The distribution of  $^{230}\text{Th}$  in the marine environment is controlled by a balance between its continuous production in the water column and its removal through scavenging and radioactive decay.

## 2.1. Production from Uranium-234 Decay

**Thorium-230** is produced in situ throughout the water column from the alpha decay of dissolved  $^{234}\text{U}$ . The concentration of uranium in seawater is relatively constant and proportional to salinity, leading to a uniform production rate of  $^{230}\text{Th}$  in the oceanic water column.[\[2\]](#)[\[4\]](#)

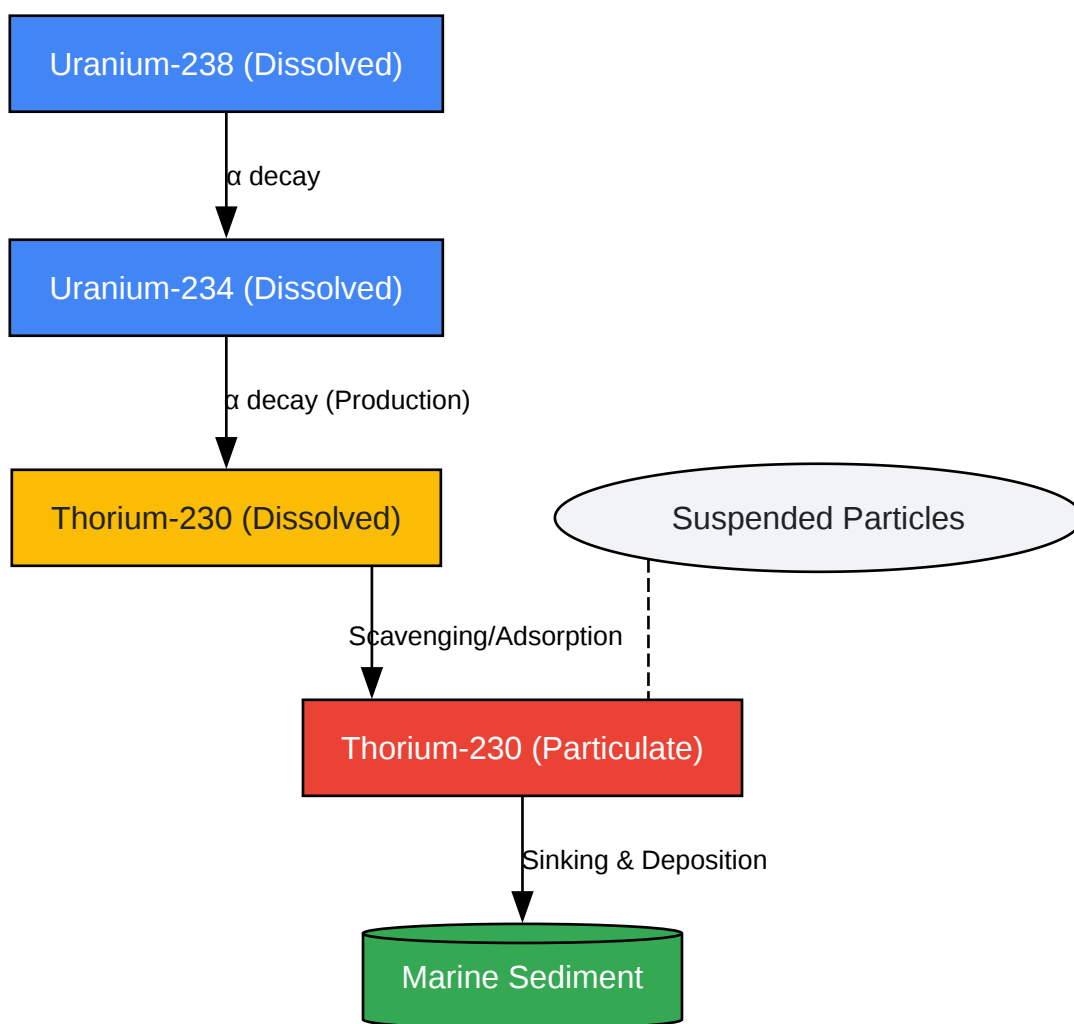
## 2.2. Scavenging by Marine Particles

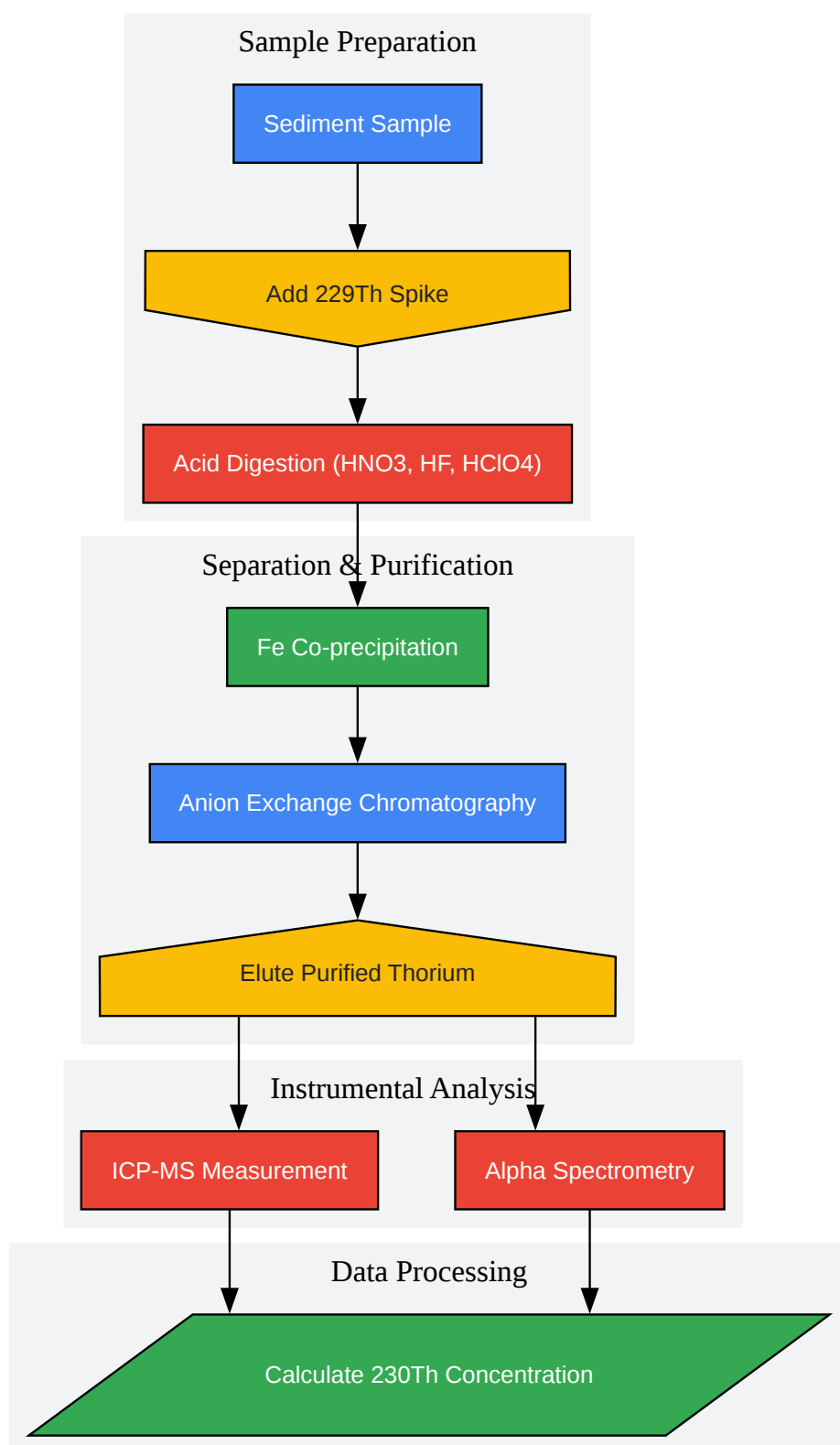
Once produced, the highly insoluble  $^{230}\text{Th}$  hydrolyzes and rapidly adsorbs onto the surfaces of suspended particles, both biogenic (e.g., organic matter, calcium carbonate, opal) and lithogenic (e.g., clays, minerals).[\[2\]](#)[\[3\]](#) This process, known as scavenging, efficiently removes  $^{230}\text{Th}$  from the dissolved phase. The efficiency of scavenging is influenced by the concentration and composition of particles in the water column.

## 2.3. Removal to Sediments

The particles with adsorbed  $^{230}\text{Th}$  sink through the water column, ultimately delivering the  $^{230}\text{Th}$  to the seafloor where it accumulates in marine sediments. This removal process is the primary sink for  $^{230}\text{Th}$  in the ocean. The inventory of "excess"  $^{230}\text{Th}$  (that which is not supported by the decay of uranium within the sediment) in a sediment core is directly related to the production rate in the overlying water column and the focusing or winnowing of sediments by bottom currents.

The overall pathway of  $^{230}\text{Th}$  from its production to its burial in marine sediments is a fundamental process in marine geochemistry.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. digitalcollections.sit.edu [digitalcollections.sit.edu]
- 2. Factsheet #10: Thorium – GEOTRACES [geotraces.org]
- 3. tos.org [tos.org]
- 4. gmd.copernicus.org [gmd.copernicus.org]
- To cite this document: BenchChem. [Natural occurrence and distribution of Thorium-230 in marine environments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204741#natural-occurrence-and-distribution-of-thorium-230-in-marine-environments]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)